

Application Notes & Protocols: Generation of NPSR1 Knockout Mice using CRISPR-Cas9 Technology

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Compound of Interest

Compound Name: *Neuropeptide S*

Cat. No.: *B15607589*

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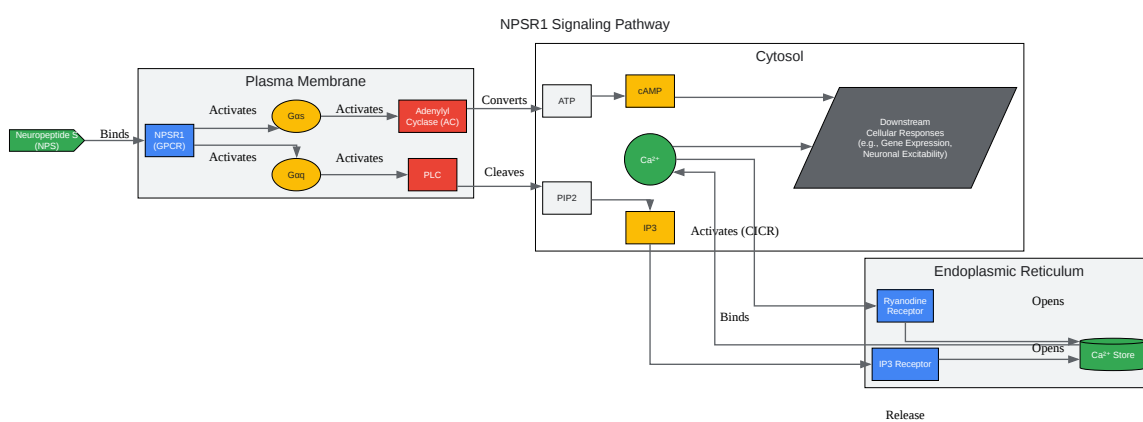
This document provides a comprehensive guide for the generation and initial characterization of **Neuropeptide S** Receptor 1 (NPSR1) knockout (KO) mice using the CRISPR-Cas9 gene-editing system. These protocols are intended to offer detailed methodologies and expected outcomes for researchers investigating the physiological roles of the NPSR1 pathway.

Introduction

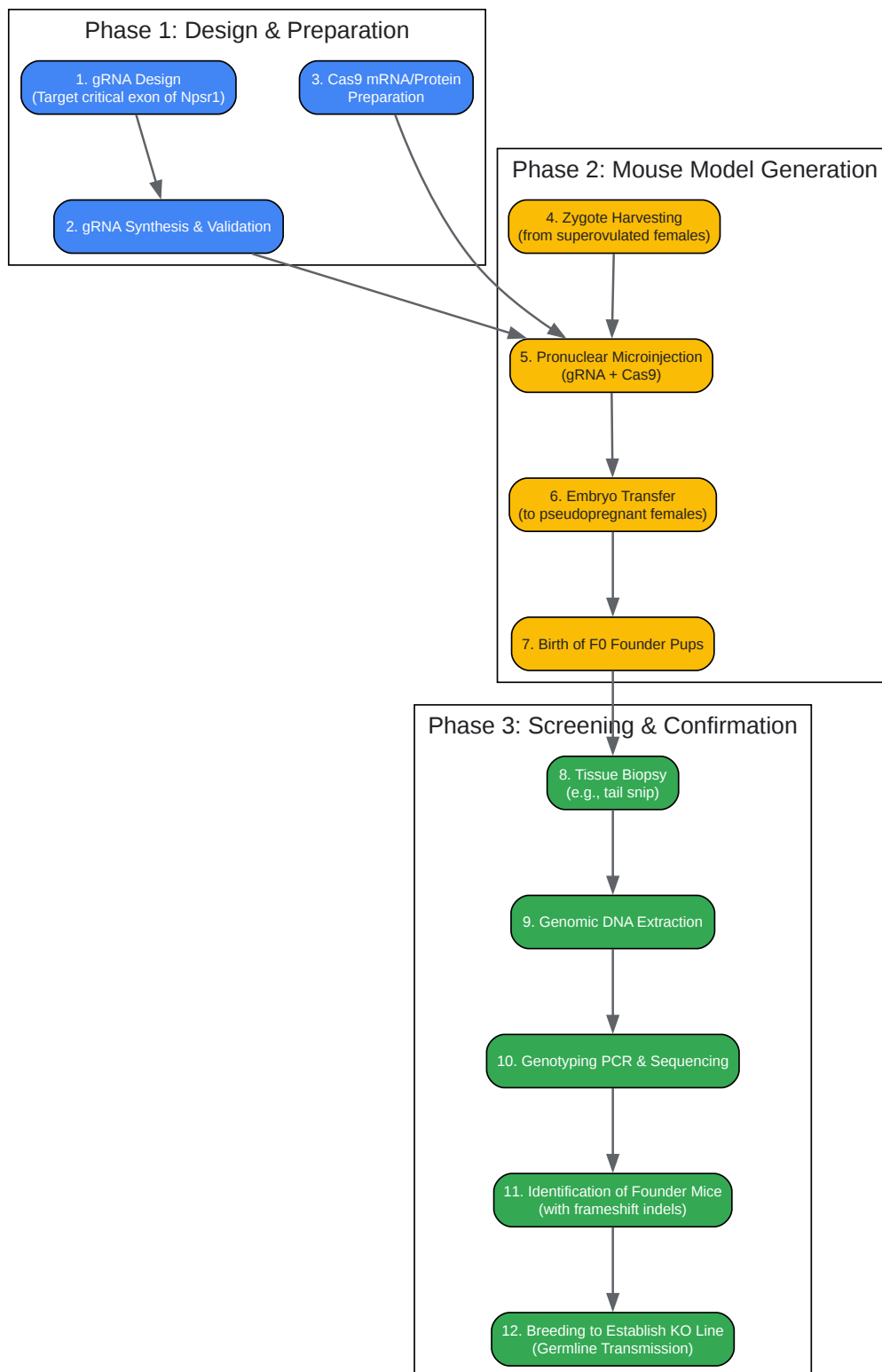
Neuropeptide S (NPS) and its cognate receptor, NPSR1, form a recently identified neurotransmitter system implicated in a variety of physiological and pathological processes, including anxiety, arousal, sleep-wake cycles, and inflammation.[1][2][3] NPSR1, a G-protein coupled receptor (GPCR), is a key target for understanding these processes and for potential therapeutic development.[3] The generation of NPSR1 knockout mice provides an invaluable tool for elucidating the in-vivo function of this receptor. The CRISPR-Cas9 system offers a rapid, efficient, and precise method for generating such genetically engineered mouse models compared to traditional techniques.[4][5][6] This guide details the NPSR1 signaling pathway, a complete workflow for generating NPSR1 KO mice using CRISPR-Cas9, and protocols for key experimental steps.

NPSR1 Signaling Pathway

NPSR1 is a G-protein coupled receptor that, upon binding its endogenous ligand **Neuropeptide S** (NPS), activates both G α s and G α q signaling cascades. This dual activation leads to an increase in intracellular cyclic adenosine monophosphate (cAMP) and mobilization of intracellular calcium (Ca²⁺).^[3] The calcium release is mediated by the activation of inositol 1,4,5-trisphosphate (IP3) receptors and ryanodine receptors located on the endoplasmic reticulum.^[1] This signaling cascade ultimately results in various cellular responses, modulating neuronal excitability and gene expression.^{[1][7]}



CRISPR-Cas9 NPSR1 Knockout Workflow

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References

- 1. Neuronal expression of the human neuropeptide S receptor NPSR1 identifies NPS-induced calcium signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Behavioral phenotyping of neuropeptide S receptor knockout mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. What are NPSR1 modulators and how do they work? [synapse.patsnap.com]
- 4. Genome Editing in Mice Using CRISPR/Cas9 Technology - PMC [pmc.ncbi.nlm.nih.gov]
- 5. anilocus.com [anilocus.com]
- 6. Methodologies and Challenges for CRISPR/Cas9 Mediated Genome Editing of the Mammalian Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Downstream target genes of the neuropeptide S-NPSR1 pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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